

Physical and chemical properties of hexyl crotonate

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Compound of Interest

Compound Name: *Hexyl crotonate*

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An In-depth Technical Guide to the Physical and Chemical Properties of **Hexyl Crotonate**

This technical guide provides a comprehensive overview of the physical and chemical properties of **hexyl crotonate**, tailored for researchers, scientists, and professionals in drug development. The document details the compound's characteristics, methods for its synthesis and analysis, and its chemical behavior, presenting quantitative data in accessible formats and illustrating key processes with diagrams.

General Information

Hexyl crotonate, systematically named hexyl (2E)-but-2-enoate, is an organic ester with the chemical formula $C_{10}H_{18}O_2$.^[1] It is formed from the esterification of crotonic acid and hexanol.^[1] This compound is recognized for its characteristic sweet, fruity, and green odor profile, which leads to its use in the flavor and fragrance industry.^[1] Structurally, it consists of a six-carbon hexyl group attached to a crotonate moiety, which features a trans-configured double bond.^[1]

Physical Properties

Hexyl crotonate is a colorless to pale yellow liquid under standard conditions.^[2] It is a hydrophobic molecule, being practically insoluble in water but soluble in alcohols and most fixed oils.^{[1][2][3]} A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Hexyl Crotonate**

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O ₂ [1][4][5]
Molecular Weight	170.25 g/mol [1][4]
Boiling Point	213-215.6 °C at 760 mmHg[2][5]
Density	0.892 g/cm ³ [5]
Refractive Index	1.439 - 1.449 @ 20°C[3][5]
Flash Point	88.89 - 89.4 °C[2][5]
Vapor Pressure	0.146 mmHg @ 25°C[2][5]
Water Solubility	52.1 mg/L @ 25°C (estimated)[2]
logP (o/w)	3.973 (estimated)[2]

Chemical Properties

Hexyl crotonate's chemical behavior is dictated by its ester functional group and the carbon-carbon double bond.

- **Stability:** The trans (E) configuration of the double bond in **hexyl crotonate** enhances its stability compared to the corresponding cis (Z) isomer.[1] It is also considered to be photostable under terrestrial solar wavelengths, showing no significant absorbance between 290 nm and 700 nm.
- **Reactivity:** As an α,β -unsaturated ester, **hexyl crotonate** can undergo reactions at both the ester group and the double bond.
 - **Ester Hydrolysis:** Like other esters, it can be hydrolyzed back to crotonic acid and hexanol, typically under acidic or basic conditions.
 - **Addition Reactions:** The double bond can participate in various addition reactions.
 - **Polymerization:** In polymer chemistry, **hexyl crotonate** can act as a latent crosslinker, with its ester group reacting with hydroxy-functional resins under acidic conditions, which is useful for low-temperature curing applications.[1]

Experimental Protocols

Synthesis of Hexyl Crotonate via Fischer Esterification

The most common method for synthesizing **hexyl crotonate** is the Fischer esterification of crotonic acid with hexanol using an acid catalyst.^[1]

Materials:

- Crotonic acid
- Hexanol
- Sulfuric acid (or another acid catalyst like p-toluenesulfonic acid)
- Toluene (or another suitable solvent for azeotropic removal of water)
- 5% Sodium carbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate or sodium sulfate

Equipment:

- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Fractional distillation apparatus

Procedure:

- In a round-bottom flask equipped with a Dean-Stark trap, reflux condenser, and magnetic stirrer, combine crotonic acid, a molar excess of hexanol (e.g., 1.5 equivalents), and a catalytic amount of sulfuric acid (e.g., 1-5 mol%).
- Add toluene to the flask to facilitate the azeotropic removal of water.
- Heat the reaction mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Continue the reaction until no more water is collected, indicating the reaction is complete (typically 4-5 hours).
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash with water to remove the excess hexanol and sulfuric acid.
- Wash the organic layer with a 5% sodium carbonate solution to neutralize any remaining acid, followed by a wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter to remove the drying agent and concentrate the solution using a rotary evaporator to remove the toluene.
- Purify the crude **hexyl crotonate** by fractional distillation under reduced pressure.

Caption: Workflow for the synthesis and purification of **hexyl crotonate**.

Analytical Methods

The characterization of **hexyl crotonate** typically involves standard analytical techniques to confirm its identity and purity.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is a primary method for assessing purity and confirming the molecular weight of the compound. The NIST WebBook provides

mass spectral data for **hexyl crotonate**.^[6]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to elucidate the molecular structure. The proton NMR would show characteristic signals for the hexyl chain, the vinyl protons of the crotonate group, and the terminal methyl group.
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify the functional groups present. Key absorptions would include a strong C=O stretch for the ester and C=C stretch for the alkene.

Structure-Property Relationships

The molecular structure of **hexyl crotonate** directly influences its physical and chemical properties.

Caption: Relationship between the structure of **hexyl crotonate** and its properties.

Conclusion

Hexyl crotonate is a well-characterized α,β -unsaturated ester with established physical and chemical properties. Its synthesis is straightforward, and its reactivity is predictable, making it a useful compound in both industrial applications, such as flavors and fragrances, and as a component in polymer chemistry. The information presented in this guide provides a solid foundation for researchers and professionals working with this compound.

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